

Application Notes and Protocols for Testing Propazine Efficacy on Sorghum Weeds

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Compound of Interest

Compound Name: Propazine

Cat. No.: B092685

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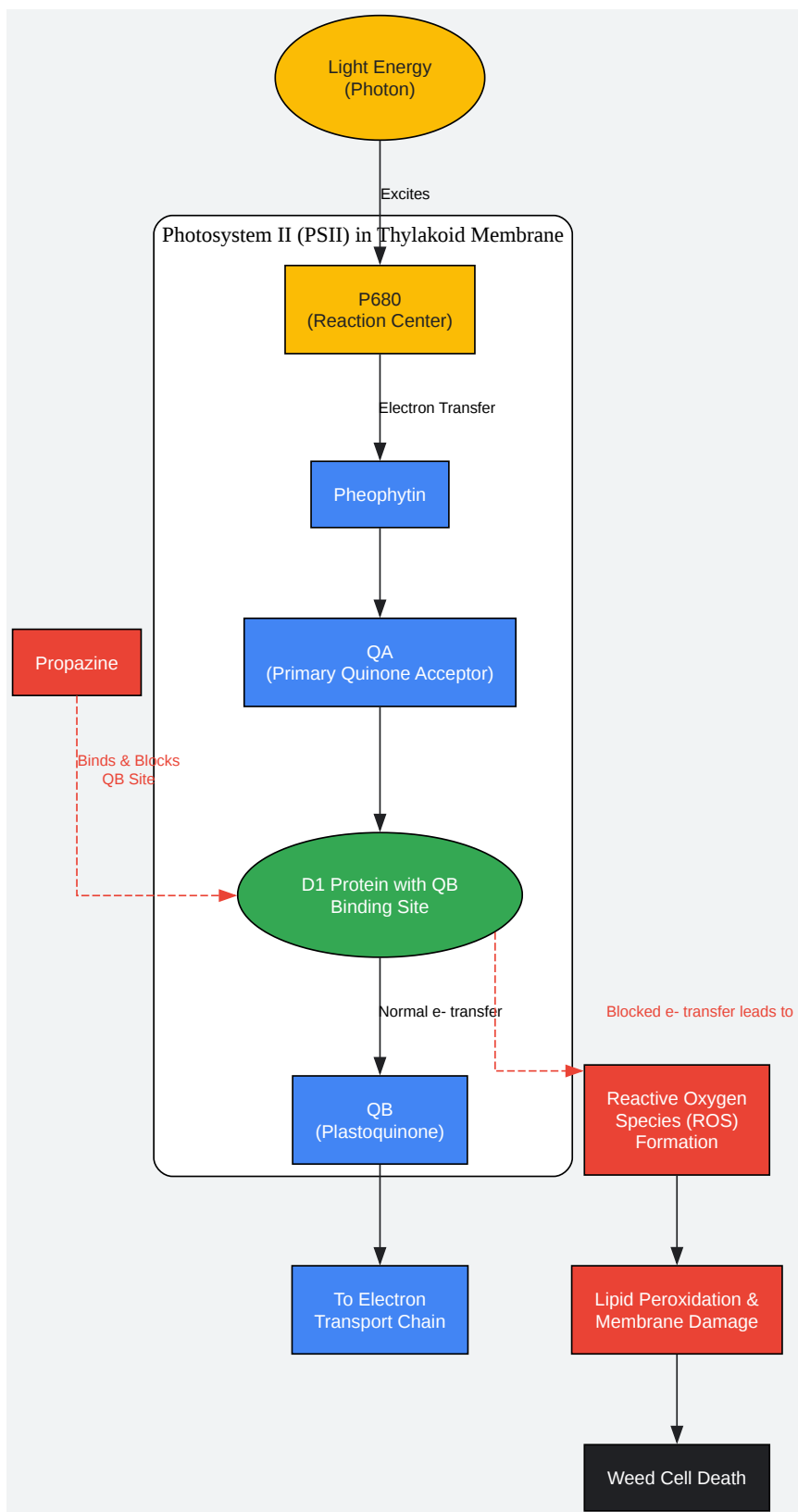
For Researchers, Scientists, and Drug Development Professionals

Introduction

Propazine is a selective, pre-emergent herbicide belonging to the triazine chemical family, widely utilized for the control of broadleaf and annual grass weeds in sorghum (*Sorghum bicolor*).^{[1][2][3]} Its primary mode of action is the inhibition of photosynthesis.^{[1][4]} **Propazine** is absorbed by the roots and translocated to the leaves, where it interferes with the electron transport chain in Photosystem II (PSII).^{[2][5]} This document provides detailed experimental protocols for evaluating the efficacy of **propazine** in a research setting, including methodologies for application, data collection, and analysis.

Mechanism of Action: Inhibition of Photosynthesis

Propazine acts by binding to the D1 protein subunit of the Photosystem II complex located in the thylakoid membranes of chloroplasts.^{[2][6]} This binding action blocks the electron transport chain by preventing the binding of plastoquinone (QB).^{[2][7]} The interruption of electron flow leads to a cascade of events, including the formation of reactive oxygen species that cause lipid peroxidation and membrane damage, ultimately leading to cell death and necrosis of the weed.^{[5][8]}



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Caption: **Propazine's** mode of action in inhibiting photosynthesis.

Experimental Protocol: Field Efficacy Trial

This protocol outlines a field experiment to evaluate the efficacy of different application rates of **propazine** on common sorghum weeds.

Objective: To determine the dose-dependent efficacy of **propazine** for weed control in sorghum and to assess its phytotoxicity to the crop.

Experimental Design: Randomized Complete Block Design (RCBD).^{[9][10][11]} This design is chosen to minimize the effects of field variability.^{[11][12]} The experiment should be conducted with a minimum of four replications.

Treatments:

- Untreated Control (Weedy Check): No herbicide application.
- Hand-Weeded Control (Weed-Free Check): Maintained weed-free throughout the trial period.
- **Propazine** - Rate 1 (Low): e.g., 1.0 lb active ingredient (a.i.) per acre.
- **Propazine** - Rate 2 (Medium): e.g., 1.5 lb a.i. per acre.
- **Propazine** - Rate 3 (High): e.g., 2.0 lb a.i. per acre.

Materials:

- Sorghum seed (specify cultivar)
- **Propazine** formulation (e.g., 90% water-dispersible granule)
- Calibrated backpack sprayer with appropriate nozzles
- Personal Protective Equipment (PPE)
- Plot markers
- Quadrat (e.g., 0.25 m²) for sampling
- Weighing scale

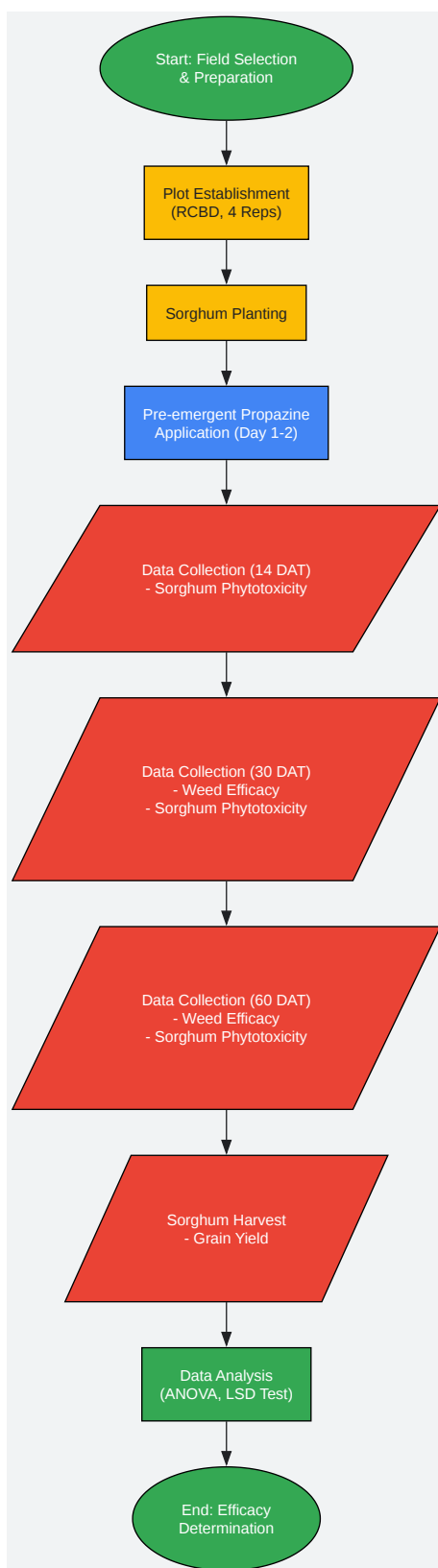
- Data collection sheets

Procedure:

- Site Selection and Preparation: Choose a field with a known history of uniform weed infestation. The soil type should be representative of the intended use area. Prepare the seedbed according to standard local practices for sorghum cultivation.
- Plot Establishment: Demarcate individual plots (e.g., 3m x 5m). Arrange the plots for each treatment randomly within each of the four blocks.
- Sorghum Planting: Plant sorghum at the recommended seeding rate and depth.
- Herbicide Application: Apply **propazine** as a pre-emergent spray, within 1-2 days after planting, before sorghum or weeds emerge.^[3] Use a calibrated sprayer to ensure uniform application of the specified rates.
- Data Collection:
 - Weed Control Efficacy (at 30 and 60 Days After Treatment - DAT):
 - Randomly place a quadrat in each plot.
 - Count the number of individual weeds of each species within the quadrat to determine weed density (weeds/m²).^{[13][14]}
 - Harvest all weeds within the quadrat at ground level, dry them in an oven at 70-80°C to a constant weight, and record the dry biomass (g/m²).^{[13][15]}
 - Sorghum Phytotoxicity (at 14, 30, and 60 DAT):
 - Visually assess crop injury on a scale of 0 to 100%, where 0 = no injury and 100 = complete crop death.^[16] Note symptoms such as stunting, chlorosis, or stand reduction.^[17]
 - Sorghum Yield (at Harvest):
 - Harvest the sorghum heads from a central area of each plot.

- Thresh, clean, and weigh the grain. Adjust grain weight to a standard moisture content and calculate the yield (kg/ha).

Data Analysis: Analyze the data for weed density, weed biomass, phytotoxicity, and sorghum yield using Analysis of Variance (ANOVA).[\[18\]](#) Compare treatment means using a suitable test, such as the Least Significant Difference (LSD) test at a 5% level of significance ($p \leq 0.05$).



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